

Phenazopyridine Hydrochloride: A Comprehensive Technical Guide on Chemical Properties and Stability

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Compound of Interest

Compound Name: Phenazopyridine
CAS No.: 136-40-3; 94-78-0
Cat. No.: B15621390

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties and stability of **phenazopyridine** hydrochloride. The information is compiled to support research, development, and quality control activities involving this active pharmaceutical ingredient. All quantitative data is presented in structured tables for ease of reference, and detailed experimental protocols for key analytical methodologies are provided.

Core Chemical Properties

Phenazopyridine hydrochloride is a brick-red, microcrystalline powder with a slight violet luster.[1][2][3] It is an azo dye that exerts a topical analgesic effect on the mucosa of the urinary tract.[2][4][5]

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ ClN ₅	[6][7]
Molecular Weight	249.70 g/mol	[6][7]
CAS Number	136-40-3	[7]
Melting Point	Approximately 139°C (decomposes)	[3]
Solubility	- Slightly soluble in cold water and ethanol.[2][6] - Soluble in boiling water, acetic acid, glycerol, ethylene glycol, and propylene glycol.[6] - 30.4 µg/mL at pH 7.4.[1][7]	[1][2][6][7]
Appearance	Brick-red microcrystals or a purple powder.[1][2][3]	[1][2][3]
Aqueous Solution	Yellow to brick-red and slightly acidic.[1][2][3]	[1][2][3]

Stability Profile

Phenazopyridine hydrochloride exhibits sensitivities to various environmental factors, which is a critical consideration in its formulation and storage. It is known to be sensitive to air and light. [1][3] As an azo compound, it can be reactive and may detonate under certain conditions, particularly when sensitized by metal salts or strong acids.[1][2][3]

Condition	Observation	Potential Degradants	Source
Acid/Heat	Undergoes forced degradation, especially with heat and acid.	Phenol (PH), 2,6-diaminopyridine (DAP), 2,6DOL-PAP, 6OL-PAP, 6-PA-3-PH, 3-hydroxy-2,6-diaminopyridine (HDAP).	[4][8]
Oxidation	Susceptible to oxidative degradation.	2,3,6-triaminopyridine (TAP).	[9]
Photolysis	Degrades upon exposure to light.	Pyrido[3,4-c]cinnoline-2,4-diamine, N3-phenylpyridine-2,3,4,6-tetraamine, pyridine-2,3,6-triamine, 2,6-diamino-1-(4-aminophenyl)pyridin-4(1H)-one.	[10][11]
Hygroscopicity	The hydrochloride salt is hygroscopic, showing significant weight gain at high relative humidity.	Not applicable.	[12]
Incompatibilities	Strong oxidizing agents, amides, peroxides, isocyanates.	Not specified.	[13]

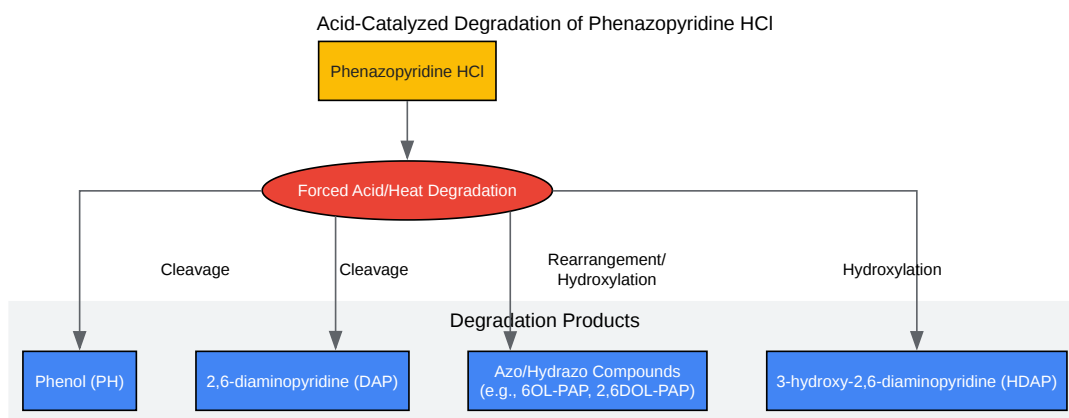
Degradation Pathways

The degradation of **phenazopyridine** hydrochloride has been studied under various stress conditions. The primary pathways involve the cleavage of the azo bond and modifications to

the pyridine ring.

Acid-Catalyzed Degradation

Under acidic conditions, particularly with heating, **phenazopyridine** HCl degrades into several products. The reaction involves the cleavage of the phenylazo moiety and potential hydroxylation of the amino groups.[4]



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Caption: Acid-catalyzed degradation pathway of **Phenazopyridine** HCl.

Experimental Protocols

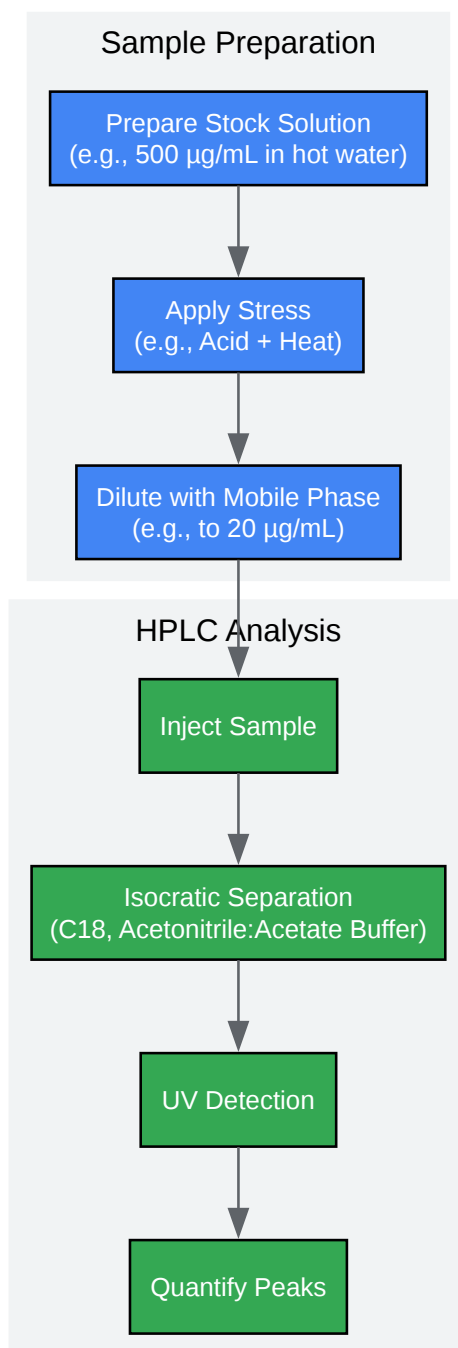
Detailed methodologies for the analysis of **phenazopyridine** hydrochloride and its degradation products are crucial for quality control and stability studies.

Stability-Indicating HPLC Method for Forced Degradation Studies

This method is designed for the simultaneous determination of **phenazopyridine** HCl and its degradation products from forced acid/heat degradation.[4][8]

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: Reversed-phase C18 column.
- Mobile Phase: Isocratic mixture of acetonitrile and acetate buffer (pH 4) in a 1:1 (v/v) ratio.[4][8]
- Flow Rate: 1.0 mL/min.[4][8]
- Detection: UV detection at multiple wavelengths to capture all components.
- Run Time: Less than 8 minutes.[4][8]
- Sample Preparation:
 - Prepare a stock solution of **phenazopyridine** HCl in hot distilled water (e.g., 500 µg/mL).[4]
 - For forced degradation, subject the stock solution to acidic (e.g., with HCl) and heat conditions.
 - Dilute the working solutions with the mobile phase to the desired concentration (e.g., 20 µg/mL).[4]
- Analysis: Inject the prepared sample into the HPLC system and record the chromatogram. Identify and quantify the peaks corresponding to **phenazopyridine** HCl and its degradation products by comparing with reference standards.

HPLC Experimental Workflow



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Caption: Experimental workflow for the stability-indicating HPLC method.

Spectrofluorimetric Method for Quantification of Degradants

This method is used for the quantification of phenol (PH) and 2,6-diaminopyridine (DAP) at trace concentrations, which are key impurities resulting from degradation.[\[4\]](#)[\[8\]](#)

- Instrumentation: A spectrofluorometer.
- Principle: The method is based on measuring the native fluorescence of DAP and PH in specific solvent systems.[\[4\]](#)[\[8\]](#)
- Sample Preparation for DAP:
 - Prepare standard solutions of DAP in acidic ethanol.[\[4\]](#)[\[8\]](#)
 - Prepare the sample solution containing the degraded **phenazopyridine** HCl in acidic ethanol.
- Sample Preparation for PH:
 - Prepare standard solutions of PH in an aqueous acidic solution.[\[4\]](#)[\[8\]](#)
 - Prepare the sample solution containing the degraded **phenazopyridine** HCl in an aqueous acidic solution.
- Analysis:
 - Measure the fluorescence intensity of the standard and sample solutions at the specific excitation and emission wavelengths for DAP and PH.
 - Use the appropriate solvent as a blank.
 - Quantify the amount of DAP and PH in the sample by comparing their fluorescence intensities to the standard curves.

Conclusion

This technical guide summarizes the essential chemical properties and stability characteristics of **phenazopyridine** hydrochloride. A thorough understanding of its solubility, reactivity, and degradation pathways is paramount for the development of stable and effective pharmaceutical formulations. The provided analytical methods offer robust protocols for the accurate assessment of purity and stability, ensuring product quality and safety. Researchers and drug development professionals are encouraged to consider these factors in their work with this compound.

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- To cite this document: BenchChem. [Phenazopyridine Hydrochloride: A Comprehensive Technical Guide on Chemical Properties and Stability]. BenchChem, [2026]. [Online PDF].

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